

Physicochemical properties of 3-Amino-5-methylthio-1H-1,2,4-triazole

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Compound of Interest

Compound Name: 3-Amino-5-methylthio-1H-1,2,4-triazole

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An In-depth Technical Guide to 3-Amino-5-methylthio-1H-1,2,4-triazole

This technical guide provides a comprehensive overview of the physicochemical properties, potential synthesis, and diverse applications of **3-Amino-5-methylthio-1H-1,2,4-triazole**, tailored for researchers, scientists, and professionals in drug development.

Core Physicochemical Properties

3-Amino-5-methylthio-1H-1,2,4-triazole is a heterocyclic compound with the chemical formula $C_3H_6N_4S$.^[1] It typically appears as a white to off-white crystalline powder.^[1] This compound serves as a versatile building block in the synthesis of various biologically active molecules.^[1]^[2]

Quantitative Data Summary

The following table summarizes the key physicochemical properties of **3-Amino-5-methylthio-1H-1,2,4-triazole**.

Property	Value	Source(s)
Molecular Formula	C ₃ H ₆ N ₄ S	[1][3]
Molecular Weight	130.17 g/mol	[4]
CAS Number	45534-08-5	[1][3]
Melting Point	130-133 °C (lit.)	[3][5]
Boiling Point	393.7±25.0 °C (Predicted)	[3]
pKa	10.24±0.40 (Predicted)	[1]
Water Solubility	Very faint turbidity	[1][3]
Appearance	White to off-white crystalline powder	[1]

Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **3-Amino-5-methylthio-1H-1,2,4-triazole** are not readily available in the public domain, a general methodology can be inferred from the synthesis of related 1,2,4-triazole derivatives. The synthesis of 3-amino-1,2,4-triazoles often involves the cyclization of substituted hydrazinecarboximidamide derivatives.[6] A plausible synthetic route for **3-Amino-5-methylthio-1H-1,2,4-triazole** could involve the reaction of a thiosemicarbazide precursor with a methylating agent, followed by cyclization.

A representative, generalized protocol for the synthesis of similar 3-amino-1,2,4-triazoles is described as follows: A mixture of a suitable precursor, such as a substituted hydrazine, is stirred in a solvent like anhydrous acetonitrile.[6] The reaction mixture is then concentrated, and a cyclizing agent is added before heating in a sealed tube.[6] Purification is typically achieved through filtration and column chromatography.[6]

Applications and Biological Significance

3-Amino-5-methylthio-1H-1,2,4-triazole is a compound with a wide range of applications across various scientific and industrial sectors.[1][2] Its versatile chemical structure allows it to be a key intermediate in the development of new products.

Pharmaceutical and Agrochemical Uses

In the pharmaceutical industry, this compound is a valuable building block for synthesizing a variety of therapeutic agents, including antifungal and antitumor drugs.[1][2] The 1,2,4-triazole ring is a core component of many established medications.[7] Its derivatives have shown a broad spectrum of biological activities.[7][8]

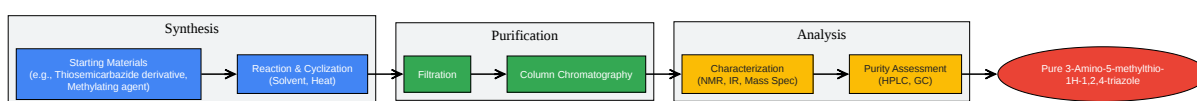
In agriculture, it is utilized as a plant growth regulator, where it can promote root development, enhance stress tolerance, and ultimately improve crop yield.[1][2] It also serves as an intermediate in the synthesis of fungicides and herbicides.[2]

Material Science and Other Applications

Beyond its biological applications, **3-Amino-5-methylthio-1H-1,2,4-triazole** has shown potential as a corrosion inhibitor and as a ligand in catalytic reactions.[1] It is also used as an efficient electrolyte additive in dye-sensitized solar cells.[5][9]

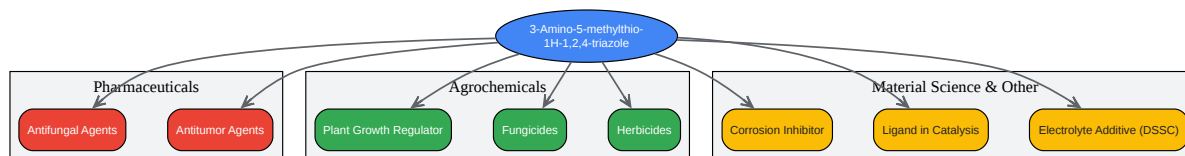
Visualized Workflows and Relationships

To better illustrate the processes and applications related to **3-Amino-5-methylthio-1H-1,2,4-triazole**, the following diagrams are provided.



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Caption: A generalized experimental workflow for the synthesis and characterization.



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Caption: Diverse applications of **3-Amino-5-methylthio-1H-1,2,4-triazole**.

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